

Essential Safety and Operational Guide for Handling SB 202190 Hydrochloride

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Compound of Interest

Compound Name: SB 202190 hydrochloride

Cat. No.: B128778

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **SB 202190 hydrochloride**, a potent and selective p38 MAP kinase inhibitor. Adherence to these procedures is essential to ensure personal safety and maintain experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

SB 202190 hydrochloride is classified with the following hazards:

- Harmful if swallowed.[\[1\]](#)
- Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Due to these potential hazards, the following personal protective equipment is mandatory when handling **SB 202190 hydrochloride** in solid or solution form.

| PPE Item | Specification | Rationale |
|------------------------|---------------------------------------------------------------------------------------------------|-----------------------------------------------------------------------------------------|
| Gloves | Nitrile, powder-free, double-gloving recommended. | Protects against skin contact and irritation. Double gloving provides an extra barrier. |
| Eye Protection | Safety glasses with side shields or chemical splash goggles. | Prevents eye contact and serious irritation from splashes or aerosols. |
| Lab Coat | Standard laboratory coat. | Protects skin and personal clothing from contamination. |
| Respiratory Protection | Use in a well-ventilated area. For handling larger quantities of powder, a fume hood is required. | Minimizes inhalation of the powder, which can cause respiratory irritation. |

Quantitative Data Summary

The following table summarizes key quantitative data for **SB 202190 hydrochloride**.

| Property | Value | Source(s) |
|-----------------------|-------------------------------------------------------------------------------------------------------------|-----------|
| Molecular Weight | 367.8 g/mol | [2] |
| Purity | ≥98% | [4] |
| IC50 for p38α | 50 nM | [5] |
| IC50 for p38β2 | 100 nM | [5] |
| Binding Affinity (Kd) | 38 nM | [5] |
| Solubility in DMSO | ≥30 mg/mL | [6] |
| Storage (Solid) | -20°C, desiccated, protected from light. Stable for at least 24 months. | [6] |
| Storage (In Solution) | Aliquot and store at -20°C or -80°C. Stable for up to 3 months at -20°C. Avoid repeated freeze-thaw cycles. | [6] |

Experimental Protocols: Step-by-Step Guidance

This protocol details the preparation of a concentrated stock solution, a common first step in many experimental workflows.

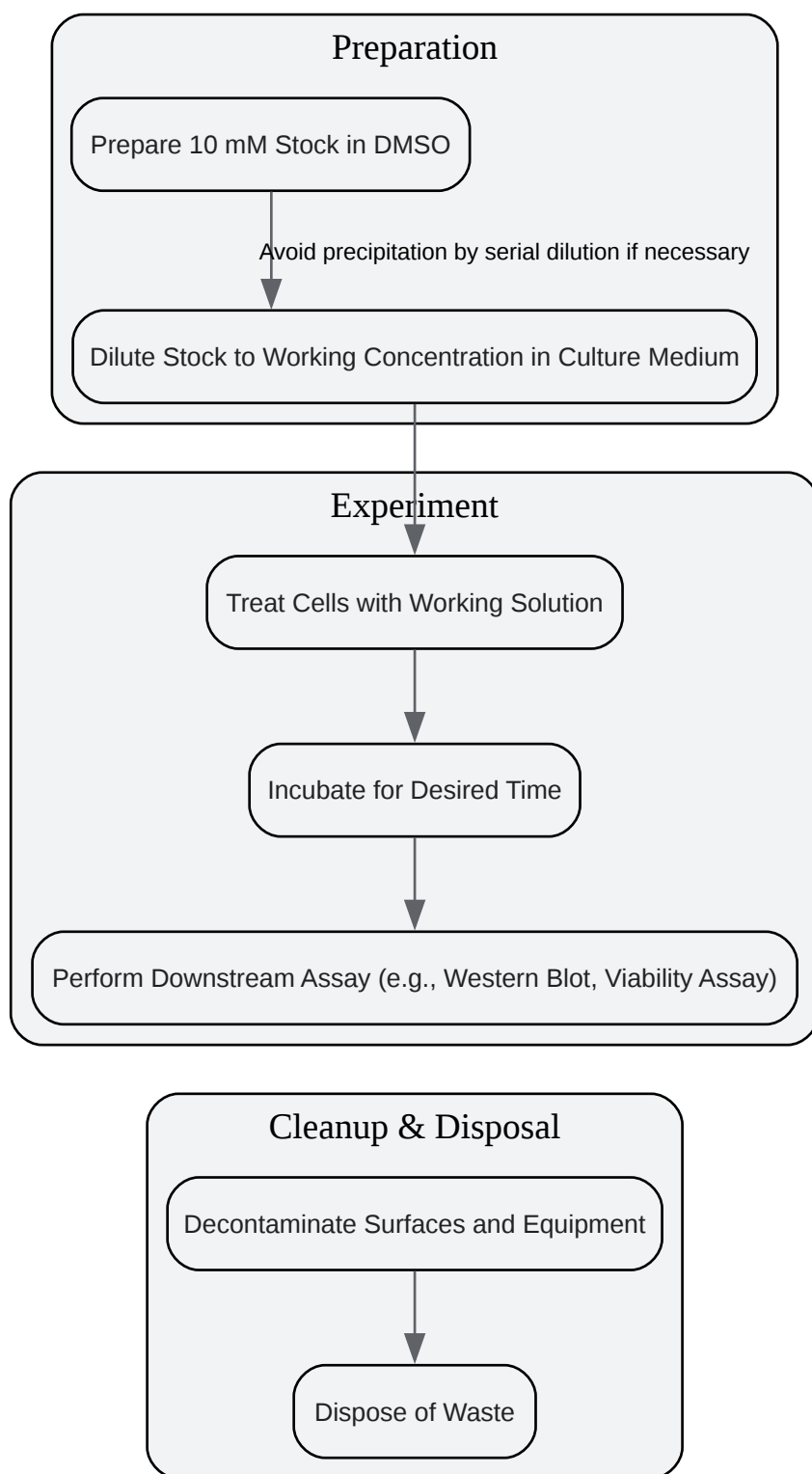
Materials:

- **SB 202190 hydrochloride** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

Procedure:

- **Pre-Handling:** Don all required PPE (double gloves, safety glasses, lab coat). Perform all manipulations of the solid compound in a chemical fume hood.
- **Weighing:** Tare a sterile, pre-labeled amber vial on a calibrated analytical balance. Carefully weigh the desired amount of **SB 202190 hydrochloride** powder into the vial. For example, to prepare 1 mL of a 10 mM solution, weigh out 3.678 mg.
- **Dissolution:** Add the calculated volume of anhydrous DMSO to the vial containing the powder. Tightly cap the vial.
- **Mixing:** Vortex the solution until the solid is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, labeled microcentrifuge tubes. Store the aliquots at -20°C, protected from light.

This workflow outlines the general steps for using **SB 202190 hydrochloride** in a typical cell-based experiment.

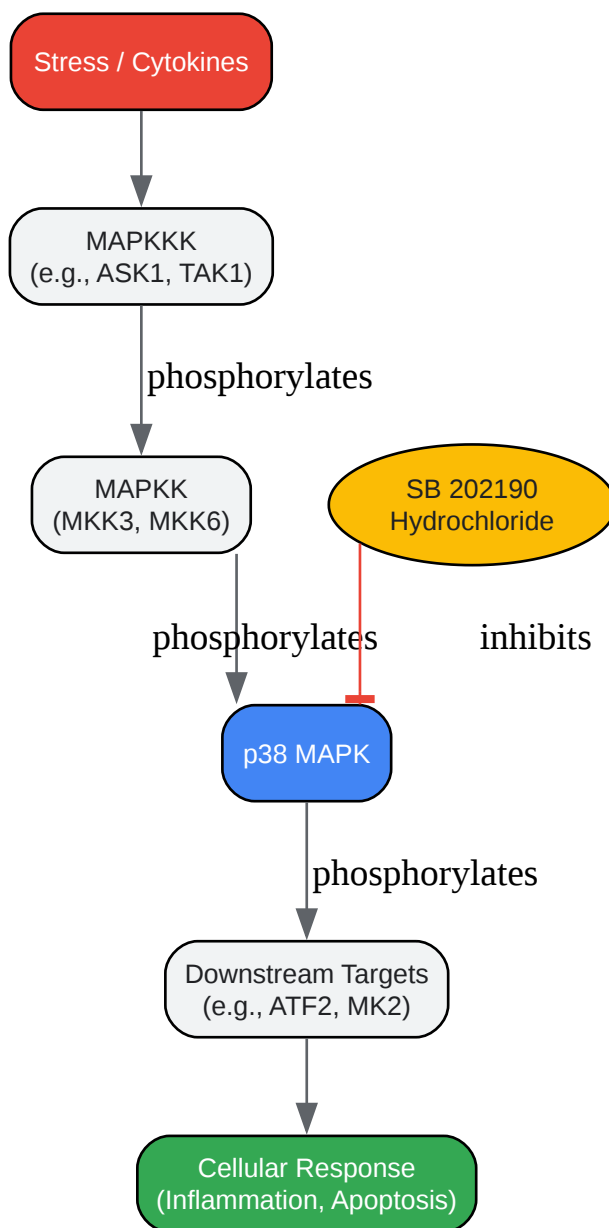


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Caption: Experimental workflow for using **SB 202190 hydrochloride** in cell-based assays.

p38 MAP Kinase Signaling Pathway

SB 202190 hydrochloride is a selective inhibitor of the p38 MAP kinase pathway. This pathway is a key signaling cascade involved in cellular responses to stress, inflammation, and other extracellular stimuli. The diagram below illustrates a simplified overview of the p38 MAPK signaling cascade and the point of inhibition by SB 202190.



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Caption: Simplified p38 MAP kinase signaling pathway and inhibition by **SB 202190 hydrochloride**.

Disposal Plan

Proper disposal of **SB 202190 hydrochloride** and associated waste is crucial to prevent environmental contamination and ensure safety. All disposal must be in accordance with local, state, and federal regulations.

| Waste Type | Disposal Procedure |
|----------------------------------------------------------|---------------------------------------------------------------------------------------------|
| Solid SB 202190 Hydrochloride | Dispose of as hazardous chemical waste. Place in a clearly labeled, sealed container. |
| DMSO Stock Solution | Collect in a designated, sealed hazardous waste container for halogenated organic solvents. |
| Aqueous Solutions (e.g., used cell culture medium) | Collect in a designated hazardous waste container. Do not pour down the drain. |
| Contaminated Labware (e.g., pipette tips, tubes, gloves) | Place in a designated, sealed hazardous waste container for solid waste. |

Decontamination:

- Wipe down all surfaces and equipment that have come into contact with **SB 202190 hydrochloride** with a suitable solvent (e.g., 70% ethanol) followed by soap and water.
- Dispose of all cleaning materials as contaminated solid waste.

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